

An In-depth Technical Guide to (+)-Bromocyclen (CAS 1715-40-8)

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Compound of Interest

Compound Name: (+)-Bromocyclen

Cat. No.: B13736657

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, toxicological profile, and analytical methodologies for the organochlorine insecticide, **(+)-Bromocyclen** (CAS 1715-40-8). It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and environmental analysis. This document includes tabulated quantitative data, detailed experimental protocols, and visualizations of its mechanism of action and analytical workflows.

Introduction

(+)-Bromocyclen, a member of the cyclodiene class of organochlorine pesticides, has been historically used as a veterinary insecticide to control ectoparasites in domestic animals.^{[1][2][3]} Its chemical structure, 5-(bromomethyl)-1,2,3,4,7,7-hexachloro-2-norbornene, imparts significant chemical stability and lipophilicity, leading to its persistence in the environment and bioaccumulation in fatty tissues.^{[4][5]} Understanding the properties and biological interactions of **(+)-Bromocyclen** is crucial for assessing its environmental impact and potential toxicological effects.

Chemical and Physical Properties

(+)-Bromocyclen is a solid at room temperature, appearing as a colorless to pale yellow substance.^[6] It exhibits high solubility in nonpolar organic solvents and has low solubility in water.^[7]

Table 1: Chemical Identifiers for **(+)-Bromocyclen**

Identifier	Value
CAS Number	1715-40-8
Molecular Formula	C ₈ H ₅ BrCl ₆
Molecular Weight	393.75 g/mol [8]
IUPAC Name	5-(bromomethyl)-1,2,3,4,7,7-hexachlorobicyclo[2.2.1]hept-2-ene [9]
Synonyms	Bromociclen, Bromodan, Alugan, ENT 23393, SD 2774 [9]
InChI Key	DAASOABUJRMZAD-UHFFFAOYSA-N [10]
SMILES	C1C=C(Cl)C2(Cl)C(CBr)CC1(Cl)C2(Cl)Cl [10]

Table 2: Physical and Chemical Properties of **(+)-Bromocyclen**

Property	Value	Reference
Melting Point	77.0 °C (Predicted)	[11]
Boiling Point	372.8 °C (Predicted)	[7] [11]
Density	1.95 g/cm ³ (Predicted)	[7]
Vapor Pressure	2.0 x 10 ⁻⁵ mmHg at 25°C	[7] [11]
LogP (Octanol-Water Partition Coefficient)	4.4	[9]

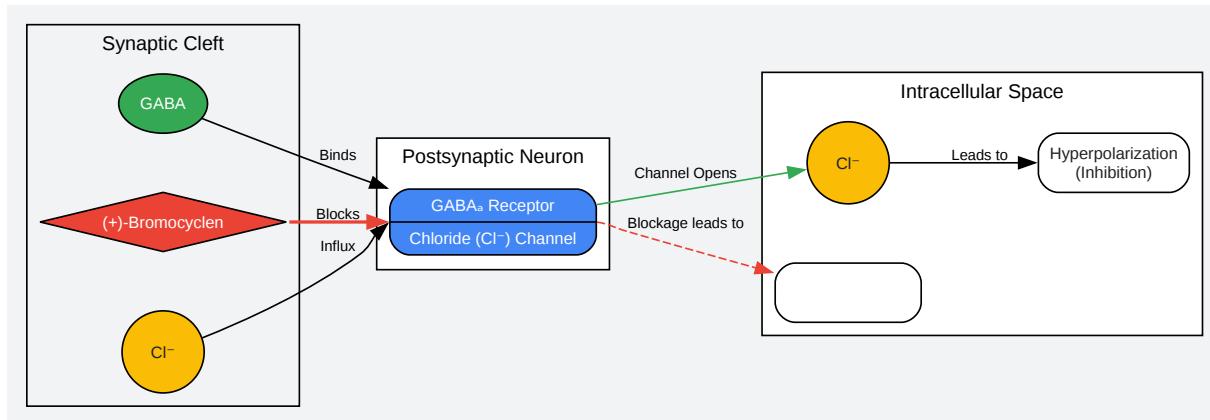
Table 3: Spectroscopic Data for **(+)-Bromocyclen**

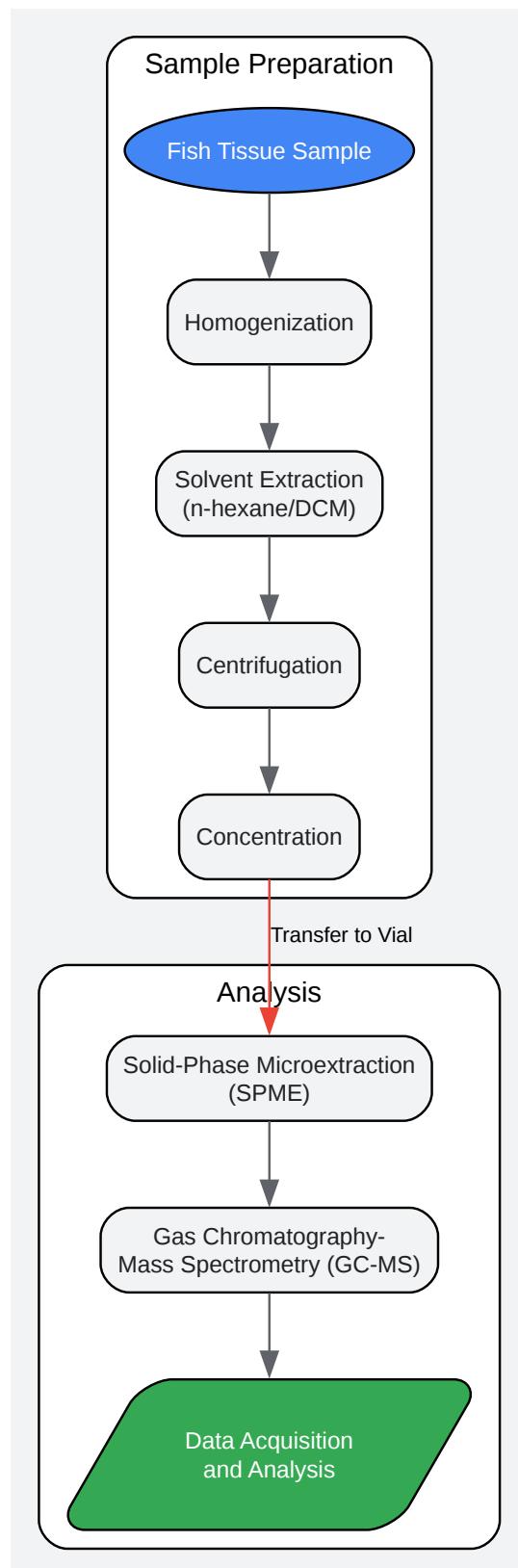
Technique	Data
Mass Spectrometry	Major fragments observed at m/z 359, 357, 283, 237, 187437.[9]
¹ H NMR	Spectra available in databases such as the Human Metabolome Database.[12]
¹³ C NMR	Data available from suppliers of analytical standards.[13]

Mechanism of Action

The primary mechanism of action for **(+)-Bromocyclen**, like other cyclodiene insecticides, is the non-competitive antagonism of the γ -aminobutyric acid (GABA) receptor-chloride ionophore complex in the central nervous system of insects.[14][15] GABA is the primary inhibitory neurotransmitter in the insect central nervous system. Its binding to the GABA_a receptor opens a chloride ion (Cl^-) channel, leading to hyperpolarization of the neuronal membrane and inhibition of nerve impulse transmission.

(+)-Bromocyclen is believed to bind to a site within the chloride channel of the GABA_a receptor, physically blocking the influx of chloride ions.[16] This blockage prevents the inhibitory action of GABA, leading to a state of hyperexcitability of the central nervous system, characterized by tremors, convulsions, and ultimately, death of the insect.[16]



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